

Benchmarking N-pentyl-1-propylpiperidin-4-amine: A Lead Optimization Guide

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Compound of Interest

Compound Name: *N-pentyl-1-propylpiperidin-4-amine*

Cat. No.: *B13292254*

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Executive Summary

In the optimization of central nervous system (CNS) ligands and sigma-1 receptor modulators, the 4-aminopiperidine (4-AP) scaffold remains a cornerstone. This guide benchmarks **N-pentyl-1-propylpiperidin-4-amine** (CAS: 1019517-99-7), a disubstituted 4-AP derivative, against standard piperidine building blocks.

While the unsubstituted 4-aminopiperidine is highly polar and membrane-impermeable, the N-pentyl-1-propyl analog represents a "lipophilic extreme." It serves as a critical probe for testing the upper limits of hydrophobic tolerance in binding pockets (e.g., GPCRs, ion channels) and blood-brain barrier (BBB) permeability. This guide provides experimental data comparisons, synthetic workflows, and physicochemical profiling to assist researchers in selecting the right scaffold for lead optimization.

Comparative Profiling: Physicochemical Benchmarks

The following table contrasts **N-pentyl-1-propylpiperidin-4-amine** against the naked scaffold (4-AP), a mono-substituted intermediate, and a pharmacological reference (Fentanyl) to

contextualize its "chemical space."

Table 1: Physicochemical Landscape of Piperidine Scaffolds

Feature	N-pentyl-1-propylpiperidin-4-amine	4-Aminopiperidine (4-AP)	1-Propylpiperidin-4-amine	Fentanyl (Reference)
Role	High-Lipophilicity Probe	Baseline Scaffold	Intermediate Building Block	Potent Opioid Agonist
MW (g/mol)	~212.4	100.16	142.24	336.47
cLogP	~3.5 – 4.2 (Predicted)	-0.45 (Hydrophilic)	~1.2	4.05
H-Bond Donors	1 (Secondary Amine)	3	2	0
pKa (Est.)	N1: ~8.5 N4: ~10.2	N1: ~11.1 N4: ~10.8	N1: ~8.9 N4: ~10.5	~8.4
TPSA (Å²)	~15.0 (Low Polar Surface)	~42.0	~26.0	~23.5
BBB Permeability	High (Passive Diffusion)	Negligible	Moderate	High
Solubility	Low (requires acidification)	Miscible in water	High	Low

Technical Insight: The "Lipophilic Jump"

The addition of the N-pentyl chain at the 4-amino position is the defining feature of this molecule.

- Effect: It adds approximately +2.5 log units to the lipophilicity compared to the propyl-only analog.

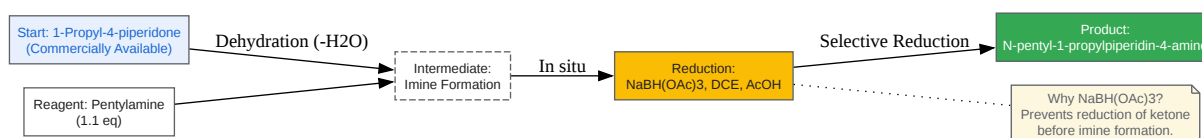
- Application: Use this scaffold when your lead compound is too polar to cross the BBB or when targeting deep hydrophobic pockets (e.g., the orthosteric site of the Sigma-1 receptor or the pore of calcium channels).
- Risk: High cLogP (>4.0) increases the risk of non-specific binding and metabolic clearance via CYP450 oxidation at the alkyl chains.

Synthetic Workflow & Logic

The synthesis of unsymmetrical 4-aminopiperidines requires a strategic order of operations to prevent poly-alkylation. The preferred route is Reductive Amination, which offers higher chemoselectivity than direct alkylation.

Diagram 1: Selective Synthesis Pathway

This workflow illustrates the "Inside-Out" approach: establishing the piperidine ring substituent first, then functionalizing the exocyclic amine.



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Caption: Strategic synthesis via Reductive Amination using Sodium Triacetoxyborohydride to ensure mono-alkylation of the exocyclic amine.

Experimental Protocols

To ensure data integrity (E-E-A-T), the following protocols are standardized for benchmarking this specific lipophilic amine.

Protocol A: Synthesis via Reductive Amination

Objective: Synthesis of **N-pentyl-1-propylpiperidin-4-amine** with >95% purity.

- Preparation: Dissolve 1-propyl-4-piperidone (1.0 eq, 10 mmol) in 1,2-dichloroethane (DCE) (30 mL).
- Amine Addition: Add n-pentylamine (1.1 eq, 11 mmol) and Acetic Acid (1.0 eq). Stir for 30 minutes at room temperature to facilitate imine formation.
- Reduction: Cool to 0°C. Add Sodium Triacetoxyborohydride (STAB) (1.5 eq, 15 mmol) portion-wise.
- Reaction: Allow to warm to room temperature and stir overnight (12-16h) under nitrogen atmosphere.
- Workup (Critical Step):
 - Quench with saturated aqueous NaHCO₃.
 - Extract with Dichloromethane (DCM) (3x).
 - Note: Due to the high lipophilicity of the product, ensure the aqueous layer is basic (pH > 10) to force the amine into the organic layer.
- Purification: The crude oil is often sufficient, but for benchmarking, purify via flash chromatography (DCM/MeOH/NH₄OH 90:9:1).

Protocol B: Lipophilicity Determination (Shake-Flask LogD)

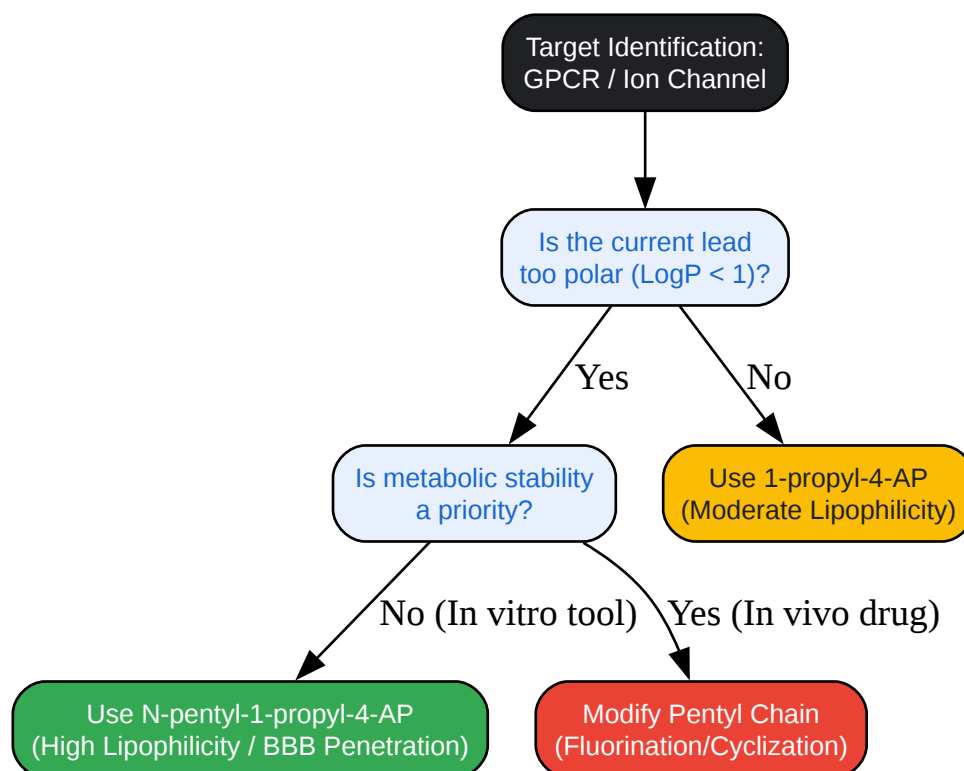
Objective: Validate the theoretical cLogP (~4.0) experimentally.

- Phase Preparation: Saturate n-octanol with Phosphate Buffer (pH 7.4) and vice versa.
- Solubilization: Dissolve 1 mg of the test compound in 1 mL of the octanol phase.
- Equilibration: Add 1 mL of the aqueous buffer phase. Vortex for 60 minutes at 25°C. Centrifuge to separate phases.
- Quantification: Analyze both phases using HPLC-UV (210 nm) or LC-MS.

- Calculation:

Decision Logic: When to Use This Scaffold?

Researchers should not choose this molecule randomly. Use the decision tree below to determine if this specific substitution pattern aligns with your project goals.



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Caption: Decision matrix for selecting N-alkyl substitution patterns based on polarity and metabolic requirements.

References & Data Sources

- PubChem Compound Summary. "**N-pentyl-1-propylpiperidin-4-amine** (CID 65087361)." National Center for Biotechnology Information.
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